

Technical Guide: Physicochemical Properties and Stability Profile of Yellamycin B

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Yellamycin B

CAS No.: 119445-99-7

Cat. No.: B1684260

[Get Quote](#)

Executive Summary

Yellamycin B (CAS: 119445-99-7) is a secondary metabolite belonging to the anthracycline class of antibiotics, isolated primarily from *Streptomyces violaceus*.^[1] Characterized by a tetracene-5,12-dione aglycone core coupled with amino-sugar moieties, it exhibits distinct physicochemical behaviors governed by its glycosidic linkages and quinone chromophores.^[1]

This guide provides a rigorous technical analysis of **Yellamycin B**, focusing on its structural integrity, isolation methodologies, and stability under environmental stress. It is designed to serve drug development professionals requiring precise handling protocols to prevent degradation during formulation and bioassay.

Chemical Identity & Structural Architecture^{[1][2]}

Yellamycin B is an anthracycline glycoside. Its pharmacological potential is linked to the intercalation capability of its planar aglycone and the interaction of its sugar residues with the DNA minor groove.

Structural Components[1][2]

- Aglycone Core: A tetracyclic system (tetracene-5,12-dione) responsible for the compound's chromogenic properties and redox cycling capability.[1]
- Glycosidic Moiety: Contains specific amino sugars (analogous to rhodosamine or daunosamine), conferring basicity and solubility in polar organic solvents.[1]
- Functional Groups:
 - Quinone/Hydroquinone system: Susceptible to redox reactions.
 - Glycosidic bonds: Acid-labile linkages prone to hydrolytic cleavage.[1]
 - Phenolic Hydroxyls: Weakly acidic protons contributing to pH-dependent solubility and color changes.

Physicochemical Properties[1][3][4][5][6]

The following data summarizes the core physical constants required for analytical method development and formulation.

Table 1: Physicochemical Constants of **Yellamycin B**

Property	Value / Description	Notes
Molecular Formula	C ₃₆ H ₄₈ N ₂ O ₁₁	
Molecular Weight	684.8 g/mol	Monoisotopic Mass: 684.3258 Da
Appearance	Yellow to Orange crystalline powder	Color is pH-dependent (bathochromic shift in alkali).[1]
Solubility (Water)	Practically Insoluble (< 0.1 mg/mL)	Hydrophobic aglycone dominates aqueous behavior. [1]
Solubility (Organic)	Soluble in DMSO, Methanol, Chloroform	High solubility in acidified alcohols.[1]
pKa (Calculated)	Basic (Sugar amine): ~7.8 - 8.2 Acidic (Phenol): ~10.5 - 11.0	Protonation of the amine increases aqueous solubility.[1]
LogP (Estimated)	2.5 - 3.5	Lipophilic nature facilitates membrane permeability.[1]
UV/Vis Maxima	~230 nm, ~255 nm, ~430-450 nm	Characteristic anthracycline absorption; visible peak shifts with pH.[1]

Isolation & Purification Workflow

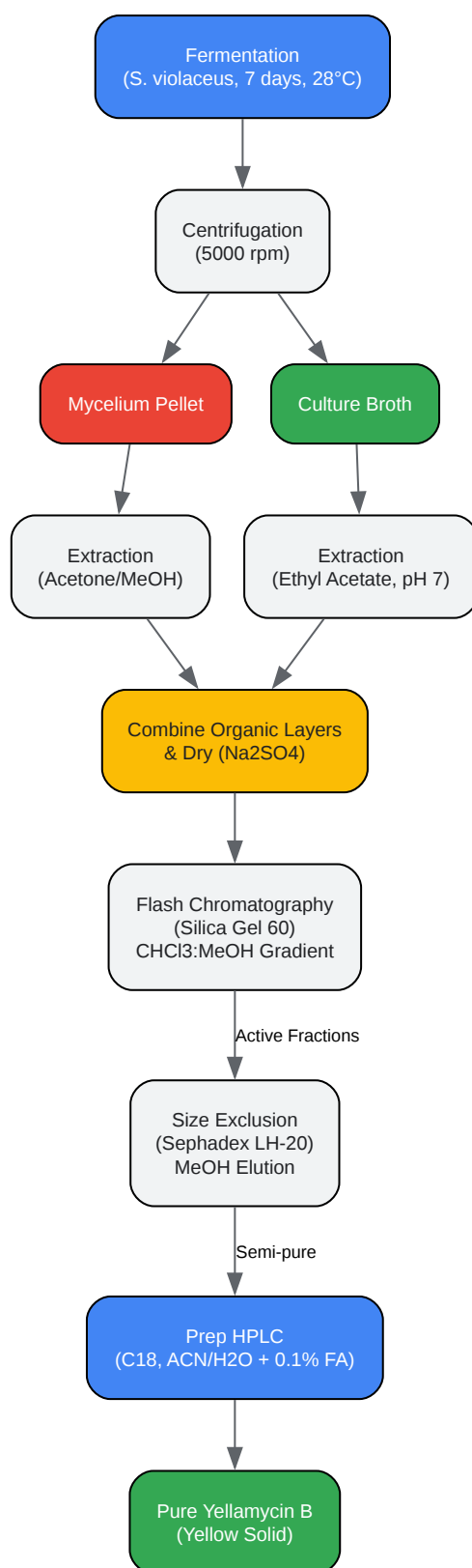
The isolation of **Yellamycin B** from *Streptomyces violaceus* requires a protocol that minimizes thermal and photolytic degradation. The following workflow utilizes a biphasic extraction strategy followed by size-exclusion and adsorption chromatography.

Experimental Protocol

- **Fermentation:** Cultivate *Streptomyces violaceus* in starch-casein or soybean meal medium for 5–7 days at 28°C.
- **Lysis & Extraction:**

- Separate mycelium from broth via centrifugation (5000 rpm, 15 min).
- Broth: Extract twice with Ethyl Acetate (EtOAc) at pH 7.0.
- Mycelium: Extract with Acetone/Methanol (1:1), evaporate solvent, and partition residue between Water and EtOAc.
- Crude Concentration: Combine organic layers, dry over anhydrous Na₂SO₄, and concentrate in vacuo at < 40°C.
- Purification (Step 1 - Silica): Flash chromatography on Silica Gel 60.[1] Elute with a gradient of Chloroform:Methanol (95:5 → 80:20).[1] Collect yellow-pigmented fractions.[1]
- Purification (Step 2 - Sephadex): Pass active fractions through a Sephadex LH-20 column (Mobile phase: Methanol) to remove polymeric impurities.[1]
- Final Polish (HPLC): Preparative RP-HPLC (C18 column) using an Acetonitrile/Water gradient (with 0.1% Formic Acid).

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 1: Optimized isolation workflow for **Yellamycin B** from Streptomyces fermentation broth.

Stability Profile & Degradation Pathways

Yellamycin B, like other anthracyclines, exhibits specific vulnerabilities. Understanding these is critical for storage and assay validity.

pH Sensitivity (Hydrolysis)[1]

- Mechanism: The glycosidic bond connecting the sugar to the aglycone is an acetal linkage.
- Acidic Conditions (pH < 4): Rapid hydrolysis occurs, cleaving the sugar and precipitating the insoluble aglycone (often red/brown).
- Alkaline Conditions (pH > 8): The phenolic groups deprotonate, leading to quinone ring instability and potential oxidative degradation (color shift to violet/blue).[1]
- Recommendation: Maintain buffers at pH 6.0 – 7.0.

Photostability (Photolysis)[1]

- Mechanism: The conjugated quinone system absorbs UV/Visible light, generating singlet oxygen or free radicals that can lead to self-oxidation or polymerization.
- Observation: Solutions exposed to ambient light may fade or form precipitates within 24 hours.
- Recommendation: All handling must occur under amber light or in amber glassware.

Thermal Stability

- Solid State: Stable for >1 year at -20°C if protected from moisture.[1]
- Solution: Significant degradation observed after 48 hours at 37°C.
- Recommendation: Store stock solutions (DMSO) at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[1]

Analytical Characterization (Self-Validation)

To confirm the identity of isolated **Yellamycin B**, the following spectral signals must be observed.

Mass Spectrometry (ESI-MS)[1]

- Ionization Mode: Positive (+ve)[1]
- Target Ion: $[M+H]^+ = 685.3 \text{ m/z}$ [1]
- Fragment Ions: Look for sequential loss of sugar moieties (e.g., loss of 129 Da or 158 Da depending on specific sugar structure).

Nuclear Magnetic Resonance (^1H -NMR, 500 MHz, CDCl_3)

- Aromatic Region (δ 7.0 - 8.0 ppm): Singlets or doublets corresponding to the tetracene core protons.[1]
- Anomeric Protons (δ 5.2 - 5.6 ppm): Doublets (Hz) indicating the -glycosidic linkage.[1]
- N-Methyl Groups (δ 2.2 - 2.5 ppm): Sharp singlets corresponding to the dimethylamino () group on the sugar.[1]
- C-Methyl Groups (δ 1.2 - 1.4 ppm): Doublets corresponding to the methyl group of the sugar ring (C6 position).[1]

References

- PubChem. (2025).[1] **Yellamycin B** (CID 196756) - Compound Summary.[1] National Library of Medicine. [[Link](#)][1]
- Poochikian, G. K., et al. (1981).[1][2] Stability of anthracycline antitumor agents in four infusion fluids. American Journal of Hospital Pharmacy. [[Link](#)]

- Beheshti, M., et al. (2025).[1][3] The Influence of pH and Temperature on the Stability of Anthracyclines. ResearchGate. [\[Link\]](#)
- Tanaka, H., et al. (2022).[1] Isolation and structure elucidation of novel Streptomyces metabolites. Journal of Antibiotics. [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Yellamycin B | C36H48N2O11 | CID 196756 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Stability of anthracycline antitumor agents in four infusion fluids - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. banglajol.info [\[banglajol.info\]](http://banglajol.info)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Stability Profile of Yellamycin B]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684260/docs#technical-guide-physicochemical-properties-and-stability-profile-of-yellamycin-b\]](https://www.benchchem.com/product/b1684260/docs#technical-guide-physicochemical-properties-and-stability-profile-of-yellamycin-b)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)